

Validation of analytical methods for tembotrione residue analysis

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Compound of Interest

Compound Name: *Tembotrione*

CAS No.: *263401-02-1*

Cat. No.: *B8071742*

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A comprehensive guide to the validation of analytical methods for **tembotrione** residue analysis, offering a comparative overview of various techniques and their performance. This guide is intended for researchers, scientists, and professionals in drug development, providing detailed experimental data and protocols to support informed decisions in analytical method selection.

Comparative Analysis of Analytical Methods

The determination of **tembotrione** and its metabolites in various matrices is crucial for ensuring food safety and environmental monitoring. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS or LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most common techniques employed for this purpose. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique that simplifies the extraction of pesticide residues from complex matrices.

Below is a summary of the performance of different analytical methods for **tembotrione** residue analysis based on published experimental data.

Performance of HPLC-MS/MS and LC-MS/MS Methods

High-performance liquid chromatography coupled with tandem mass spectrometry is a highly sensitive and selective technique for the quantification of **tembotrione** and its metabolites.

Matrix	Analyte(s)	Method	Linearity (R ²)	LOQ	Recovery (%)	RSD (%)	Reference
Corn, Corn Oil, Beef, Pork, Chicken, Eggs	Tembotri one & M5	QuEChE RS- HPLC- MS/MS	≥ 0.997	2 µg/kg	73.7 - 110.4	< 15	[1][2]
High Water, High Acid, High Oil, Dry Commodi ties	Tembotri one & M5	HPLC- MS/MS	-	0.01 mg/kg	-	-	[3]
Animal Tissues (Muscle, Liver, Kidney), Eggs	M5	HPLC- MS/MS	-	0.01 mg/kg	-	-	[3]
Milk	M5	HPLC- MS/MS	-	0.002 mg/kg	-	-	[3]
Orange Fruit	Tembotri one & Tembotri one- dihydroxy	SPE- HPLC- UV	-	0.03 µg/g	84 - 94	< 2	
Water	Tembotri one, AE 0456148, AE 1392936	LC/MS/M S	-	0.05 ng/mL	70 - 120	≤ 20	

Maize, Corn cob, Straw	Tembotrione & M5	QuEChE RS-LC- MS/MS	-	0.01-0.05 mg/kg	90 - 108	3.3 - 12.8
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Performance of GC-MS/MS Methods

Gas chromatography-mass spectrometry is another powerful technique for the analysis of pesticide residues, often used for compounds that are volatile or can be made volatile through derivatization.

Matrix	Analyte(s)	Method	Linearity (R ²)	LOQ	Recovery (%)	RSD (%)	Reference
Soil	Tembotrione & 5 metabolites	Microwave Extraction- GC/MSD	-	0.01 ppm	-	-	
Soil	311 Pesticides (including fungicides like boscalid)	QuEChE RS-GC- MS/MS	Linear over 5 concentrations	-	70 - 119	< 20	

Experimental Protocols

Detailed methodologies are essential for the replication and validation of analytical methods. Below are protocols for the key experiments cited in this guide.

QuEChERS-based Extraction and HPLC-MS/MS Analysis of Tembotrione in Corn and Animal Products

This method is suitable for the simultaneous determination of **tembotrione** and its metabolite M5.

- Sample Preparation:
 - Homogenize 5 g of the sample (corn, corn oil, beef, pork, chicken, or eggs) with 10 mL of acetonitrile.
 - Add 2 g of NaCl, shake for 1 minute, and centrifuge at 2811 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer 1.5 mL of the supernatant to a 2-mL centrifuge tube containing 50 mg of C18 sorbent (for corn samples, also add 25 mg of GCB).
 - Vortex for 3 minutes and centrifuge at 2400 x g for 5 minutes.
- Analysis:
 - Filter the supernatant through a 0.22- μ m nylon syringe filter into a sampler vial.
 - Analyze using an HPLC-MS/MS system.
 - Chromatographic Conditions:
 - Column: C18 column.
 - Mobile Phase: Gradient elution with acetonitrile and water.
 - Ionization Mode: Electrospray ionization (ESI) in positive mode for **tembotrione** and negative mode for M5.

SPE-HPLC-UV Analysis of Tembotrione in Orange Fruit

This method is suitable for the determination of **tembotrione** and its dihydroxy metabolite.

- Sample Preparation:
 - Fortify 20.0 g portions of orange fruit with working standard solutions and let them stand for one hour.
- Solid-Phase Extraction (SPE) Cleanup:

- Use a florisil packed column for cleanup.
- Elute with a hexane: ethyl acetate solvent mixture (2:3), followed by methanol and acetonitrile.
- Analysis:
 - Analyze the eluate by HPLC with UV detection at 225 nm.
 - Chromatographic Conditions:
 - Mobile Phase: Acetonitrile and HPLC grade water.

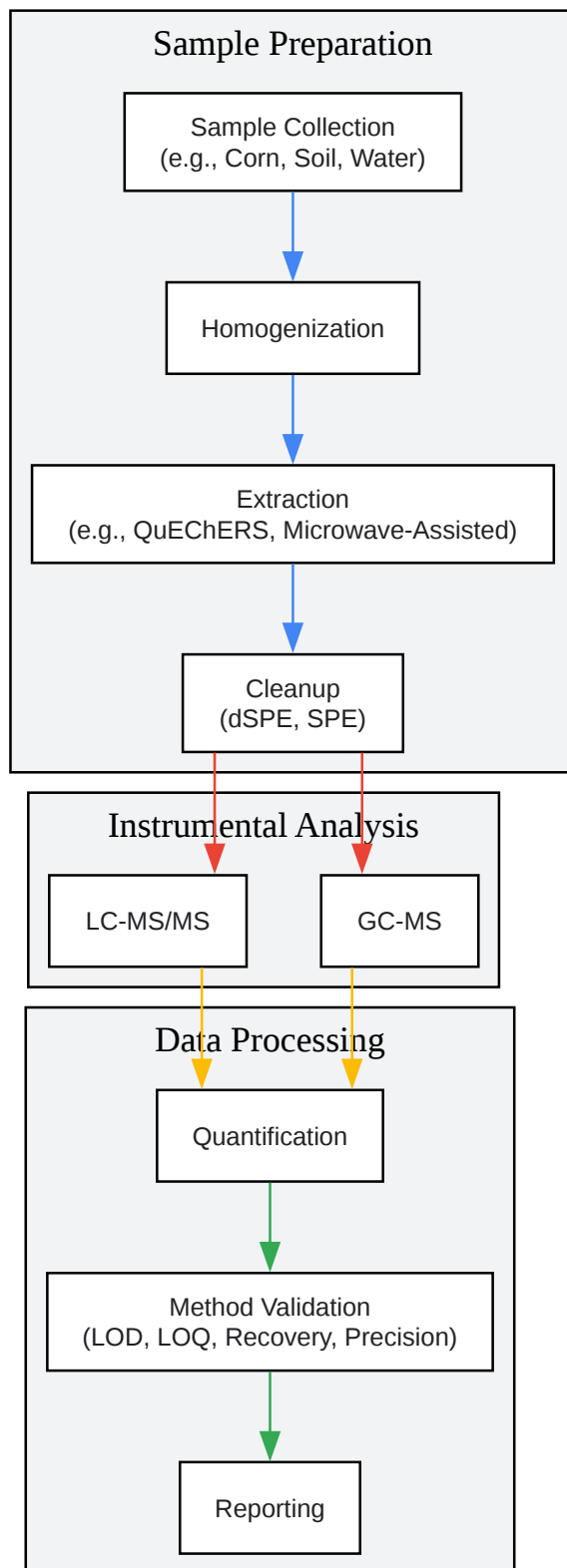
Microwave-Assisted Extraction and GC/MSD Analysis of Tembotrione in Soil

This method is designed for the analysis of **tembotrione** and its associated metabolites in soil.

- Extraction:
 - Extract soil samples using microwave extraction with a 50:50 acetonitrile:0.1% acetic acid/water solution.
- Sample Preparation:
 - Filter the extract and dilute it to a known volume.
 - For the analysis of metabolite AE 1124336, evaporate an aliquot to dryness and re-dissolve in ethyl acetate.
- Analysis:
 - Analyze the extracts by GC/MSD.
 - Inject a 2 µL aliquot of the sample into the GC/MSD system.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the analysis of **tembotrione** residues, from sample collection to final data analysis.



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Caption: General workflow for **tembotrione** residue analysis.

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References

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